

Application Note: Utilizing Propanil-d5 for Accurate Pharmacokinetic Profiling of Propanil

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Compound of Interest

Compound Name: Propanil-d5

Cat. No.: B590479

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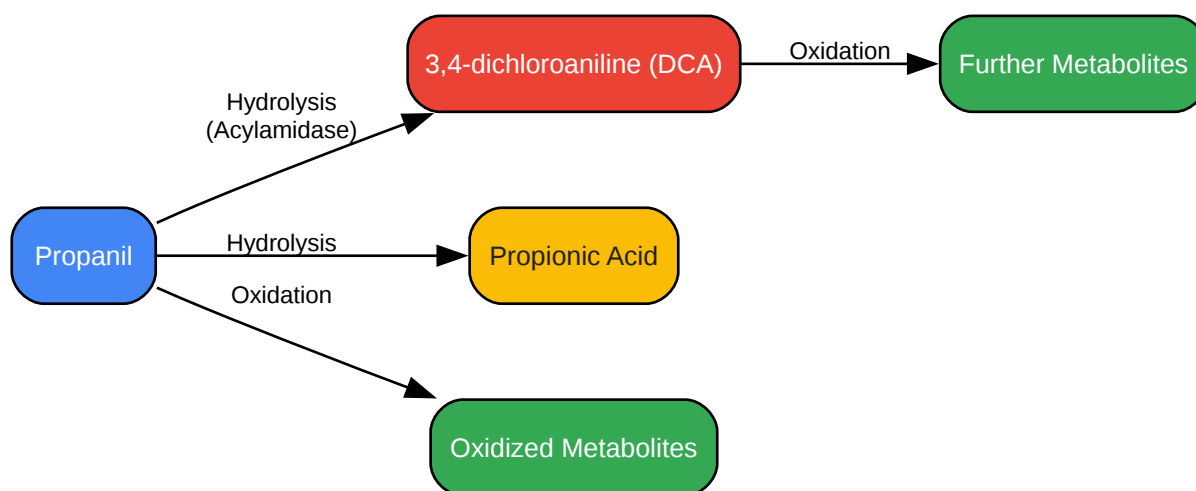
This document provides a comprehensive guide to the use of **Propanil-d5** as an internal standard for the accurate and robust quantification of the herbicide Propanil in biological matrices. Detailed protocols for sample analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and subsequent pharmacokinetic data analysis are outlined, enabling researchers to conduct reliable pharmacokinetic studies of Propanil.

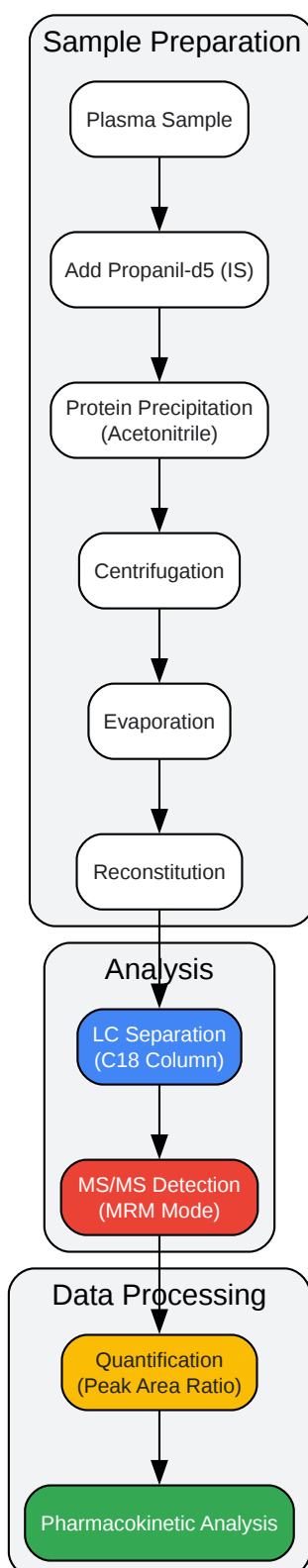
Introduction

Propanil, a widely used post-emergence herbicide, has been the subject of toxicological and environmental concern.[1] Understanding its pharmacokinetic profile—absorption, distribution, metabolism, and excretion (ADME)—is crucial for assessing its potential risks to human health. Accurate quantification of Propanil in biological samples is fundamental to these studies. The use of a stable isotope-labeled internal standard, such as **Propanil-d5**, is the gold standard for quantitative analysis by LC-MS/MS.[2][3] **Propanil-d5** exhibits nearly identical physicochemical properties to Propanil, ensuring it behaves similarly during sample preparation and chromatographic separation. However, its mass difference allows for distinct detection by the mass spectrometer, enabling precise correction for matrix effects and variations in sample processing, thereby ensuring high accuracy and precision in the quantification of Propanil.[2]

Metabolic Pathway of Propanil

Propanil undergoes extensive metabolism in vivo. The primary metabolic pathway involves hydrolysis by hepatic acylamidases to form 3,4-dichloroaniline (DCA) and propionic acid.[1] DCA is a major metabolite of toxicological significance and can be further metabolized through oxidation. Minor metabolic pathways for Propanil include oxidation of the ethyl group and hydroxylation of the phenyl ring.





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